

# Rubranol Solubility Profile & Molecular Data

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Rubranol

CAS No.: 211126-61-3

Cat. No.: S1535895

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The table below summarizes the available quantitative data on **Rubranol** from chemical supplier databases and a phytochemical repository.

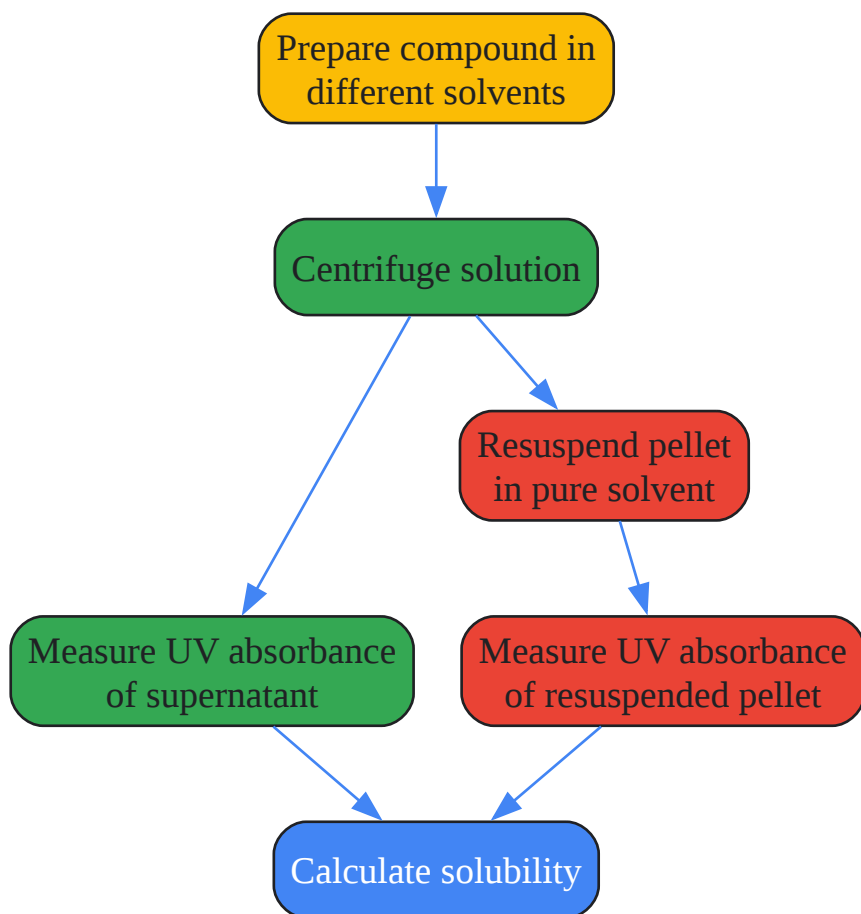
| Property                | Value / Description                                                              | Source / Citation |
|-------------------------|----------------------------------------------------------------------------------|-------------------|
| Molecular Formula       | C <sub>19</sub> H <sub>24</sub> O <sub>5</sub>                                   | [1] [2] [3]       |
| Molecular Weight        | 332.4 g/mol                                                                      | [1] [2] [3]       |
| Type of Compound        | Phenols                                                                          | [1] [2]           |
| Solubility (General)    | Soluble in <b>Chloroform, Dichloromethane, Ethyl Acetate, DMSO, and Acetone.</b> | [1] [2]           |
| Physical Form           | Powder                                                                           | [1] [2]           |
| Storage                 | Desiccate at -20°C                                                               | [1]               |
| LogS (Predicted)        | -3.272                                                                           | [3]               |
| Hydrogen Bond Donors    | 5                                                                                | [3]               |
| Hydrogen Bond Acceptors | 5                                                                                | [3]               |

| Property                       | Value / Description  | Source / Citation |
|--------------------------------|----------------------|-------------------|
| Topological Polar Surface Area | 101.0 Å <sup>2</sup> | [3]               |

## Methodological Insights for Solubility Experiments

While specific protocols for **Rubranol** are not detailed, the search results highlight established methodologies you can adapt.

- **General Handling and Stock Solution Preparation:** Suppliers recommend preparing stock solutions in a solvent like DMSO on the same day of use. For better solubility, you can warm the tube at **37°C** and use **sonication**. Stock solutions can be stored below **-20°C** for several months. Before use, allow the vial to equilibrate to room temperature for at least an hour to avoid condensation [1] [2].
- **A Simple Spectrophotometric Solubility Assay:** One study details a method for determining the solubility of aromatic compounds, which is applicable to **Rubranol**. The workflow involves dissolving the compound in various solvents and using a UV spectrophotometer to measure the concentration in the supernatant after centrifugation to determine the maximum soluble amount [4]. The basic workflow is as follows:



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- **Solvent Selection for Bioassays:** When planning biological assays, consider solvent effects on protein stability. Research on TNF- $\alpha$  inhibitors found that while **DMSO** and **DMF** improved compound solubility, **DMSO** and **PEG3350** were more compatible with protein stability [4].

## Strategies for Further Research

To build a complete experimental profile for **Rubranol**, you may need to explore the following:

- **Consult Primary Literature:** The isolation and identification of **Rubranol** were reported in a 1999 paper in *Natural Product Letters* [1] [2]. Locating this original study may provide more specific isolation and purification details.
- **Employ Predictive Models:** Modern research uses **machine learning** models that leverage a small set of physicochemical descriptors to predict solubility with accuracy close to experimental noise levels ( $\text{LogS} \pm 0.7$ ) [5]. You could apply these models to **Rubranol**.

- **Apply Standard Solubility Enhancement Techniques:** Given that **Rubranol** is a natural product with multiple phenolic groups, common techniques for hydrophobic drugs could be relevant. These include **cosolvency** (using water-miscible solvents like DMSO), **particle size reduction**, and **complexation** [6].

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## References

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